

An In-depth Technical Guide to the Physical and Chemical Properties of Pentabromotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentabromotoluene

Cat. No.: B047190

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **pentabromotoluene**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and established experimental methodologies.

Core Physical and Chemical Properties

Pentabromotoluene, a heavily brominated aromatic compound, is primarily recognized for its application as a flame retardant.^{[1][2]} Its chemical structure, characterized by a toluene backbone with five bromine substituents, imparts significant chemical stability and low volatility.^[1] The compound typically presents as a white to light yellow or orange crystalline powder.^[1]

Table 1: Physical and Chemical Properties of **Pentabromotoluene**

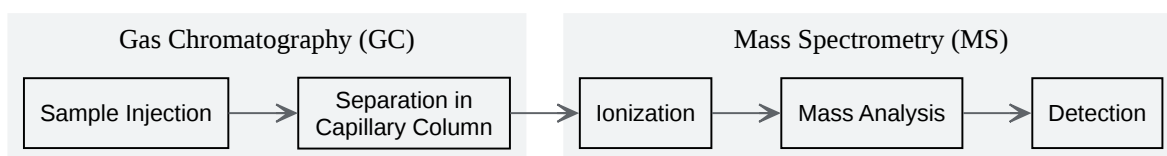
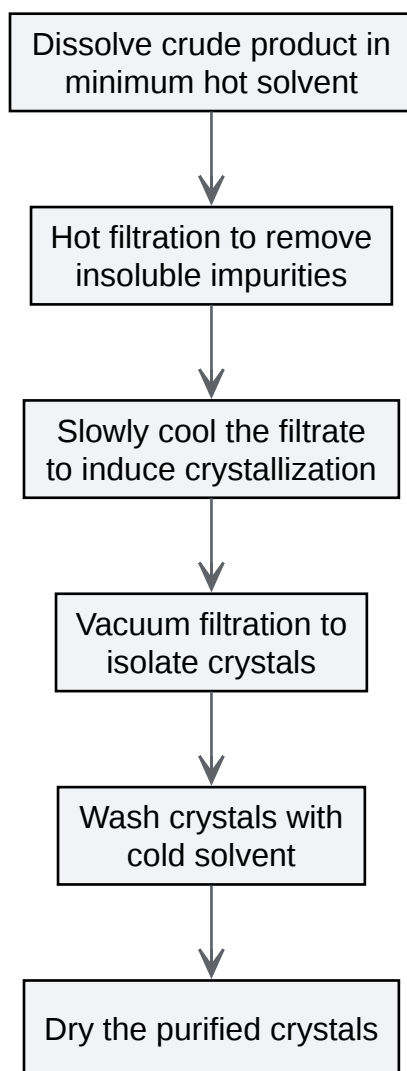
Property	Value	Reference
CAS Number	87-83-2	[3]
Molecular Formula	C ₇ H ₃ Br ₅	[3]
Molecular Weight	486.62 g/mol	[1]
Melting Point	285-286 °C	[4]
Boiling Point	356.78 °C (rough estimate)	[4]
Density	1.67 g/cm ³	[2]
Water Solubility	Insoluble	[4]
Solubility in Organic Solvents	Slightly soluble in Benzene, slightly soluble (when heated) in Chloroform and DMSO.	[4]
Appearance	White to light yellow to light orange powder/crystal	[4]
Stability	Stable	[4]

Experimental Protocols

Synthesis of Pentabromotoluene

A documented method for the synthesis of **pentabromotoluene** involves the bromination of toluene.

Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3,4,5,6-PENTABROMOTOLUENE | 87-83-2 [chemicalbook.com]
- 2. Pentabromotoluene - Wikipedia [en.wikipedia.org]
- 3. 2,3,4,5,6-Pentabromotoluene | LGC Standards [lgcstandards.com]
- 4. 2,3,4,5,6-PENTABROMOTOLUENE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Pentabromotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047190#physical-and-chemical-properties-of-pentabromotoluene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com